

Commercial Availability & Technical Guide: 2-Chloroethylmethyldichlorosilane[1][2]

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Compound of Interest

Compound Name: 2-Chloroethylmethyldichlorosilane

CAS No.: 7787-85-1

Cat. No.: B1581314

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CAS Registry Number: 7787-85-1 Chemical Formula:

Synonyms: Dichloro(2-chloroethyl)methylsilane; Methyl(2-chloroethyl)dichlorosilane.[1][2][3]

Executive Summary

2-Chloroethylmethyldichlorosilane is a specialized organosilane intermediate used primarily in the synthesis of functionalized silicones and pharmaceutical coupling agents. Unlike its stable

-analog (3-chloropropyl), this

-chloro substituted silane exhibits unique thermal instability due to the "beta-effect," making it prone to

-elimination.

Commercial Status:

- **Availability:** Low-to-Medium. It is not a bulk commodity like trimethylchlorosilane. It is typically available as a "Fine Chemical" or "Custom Synthesis" item from specialized organosilicon

vendors (e.g., Gelest, Fluorochem, specific Asian synthesis houses).

- Primary Risk: Thermal decomposition during transit and storage.
- Procurement Criticality: High. Buyers must validate isomer purity (distinguishing from the 1-chloroethyl isomer) and ensure cold-chain logistics.

Chemical Identity & Technical Specifications

To ensure reproducible R&D results, the compound must meet specific structural criteria. Note the critical distinction between the 1-chloro and 2-chloro isomers.

Property	Specification	Notes
Structure		The chlorine is on the -carbon relative to Silicon.
Molecular Weight	177.53 g/mol	
Boiling Point	~177 °C (at 760 mmHg)	High boiling point, but distillation requires vacuum to avoid decomposition.
Density	~1.199 g/mL	Denser than water.
Flash Point	74.1 °C	Class 3/8 Flammable Corrosive.
Purity Grades	Technical (95%), Research (97%+)	Critical: Impurities often include the -isomer (1- chloroethylmethyldichlorosilan e).

The Isomer Trap (CAS Confusion)

Researchers often confuse this compound with 1-Chloroethylmethyldichlorosilane (CAS 7787-84-0) or 1-Chloroethyltrichlorosilane (CAS 7787-82-8).

- 2-Chloro (Target):

(Unstable, reactive).
- 1-Chloro (Impurity):

(More stable, different reactivity).

Commercial Landscape & Sourcing Strategy

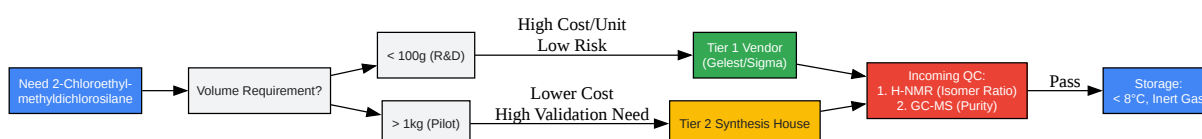
The supply chain for **2-Chloroethylmethyldichlorosilane** is fragmented. It is rarely kept in massive stock due to its shelf-life constraints.

Key Suppliers (Representative)

- Tier 1 (Catalog Distributors): Gelest (USA), Sigma-Aldrich (Merck), ABCR (Germany). These vendors usually repackage from synthesis houses and offer higher reliability on CoA (Certificate of Analysis).
- Tier 2 (Bulk/Synthesis Houses): Dayang Chem (Hangzhou), Henan Tianfu Chemical, SynQuest Labs. These sources are viable for kilogram-scale scale-up but require rigorous incoming QC.

Procurement Decision Matrix

When sourcing this material for drug development or sensitive synthesis, follow this decision logic to mitigate risk.



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Figure 1: Strategic sourcing workflow. Note the mandatory QC step regardless of the supplier source due to the compound's instability.

Technical Deep Dive: Reactivity & Stability

Understanding the Beta-Elimination mechanism is vital for handling this compound. Unlike

-halo silanes (which are stable) and

-halo silanes (which are stable),

-halo silanes possess a built-in decomposition pathway.

The Beta-Effect Mechanism

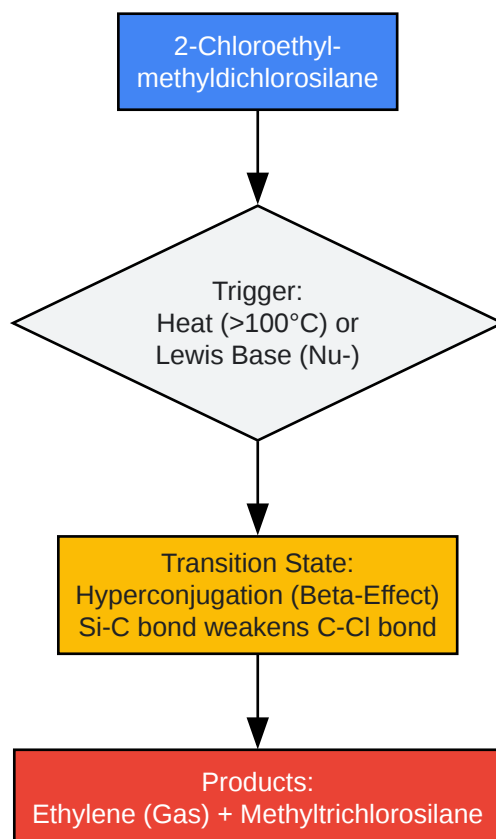
Under thermal stress or in the presence of Lewis bases (nucleophiles), 2-

Chloroethylmethyldichlorosilane undergoes

-elimination to release ethylene gas and methyltrichlorosilane (or related silyl chlorides).

Reaction:

- Implication for Storage: Bottles can pressurize with ethylene gas if left at room temperature for extended periods.
- Implication for Synthesis: Reactions involving this reagent must avoid strong bases or high temperatures (>100°C) unless the elimination is the desired outcome.



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Figure 2: The

-elimination decomposition pathway. This mechanism dictates the strict cold-storage requirements.

Synthesis Routes & Impurity Profiling

Understanding how the supplier makes the chemical helps you anticipate impurities.

- Radical Chlorination of Ethylmethyldichlorosilane:
 - Process:
 - Outcome: A mixture of 1-chloro () and 2-chloro () isomers.

- Impurity Risk: High.[4] Separation of

and

isomers requires efficient fractional distillation. If your supplier uses this route, demand an isomer-specific purity assay (GC or NMR).
- Hydrosilylation of Vinyl Chloride (Rare):
 - Process:
 - Outcome: Predominantly the 1-chloro () isomer (Markovnikov addition).
 - Note: This route is rarely used for the 2-chloro target because the regioselectivity favors the wrong isomer.

Conclusion: Most commercial 2-chloroethyl silanes are derived from optimized chlorination or specific anti-Markovnikov addition routes. Always check for the

-isomer impurity.

Handling & Safety Protocols

Hazard Classification:

- Corrosive: Hydrolyzes rapidly to release HCl gas.
- Flammable: Flash point 74°C (high for a silane, but still flammable).
- Pressure Hazard: Potential ethylene buildup.

Standard Operating Procedure (SOP) for Opening:

- Cold Start: Chill the bottle to 0°C before opening to reduce vapor pressure and minimize ethylene release.
- Inert Atmosphere: Handle exclusively under Nitrogen or Argon (Schlenk line or Glovebox).

- Venting: Open the cap slowly in a fume hood to release any built-up ethylene pressure.

References

- Gelest, Inc. Silane Coupling Agents: Connecting Across Boundaries. Gelest Catalog. Available at: [\[Link\]](#)
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- Brook, M. A. (2000). Silicon in Organic, Organometallic, and Polymer Chemistry. Wiley-Interscience. (Detailed discussion on the Beta-Effect and silane stability).
- LookChem. **2-Chloroethylmethylchlorosilane** Suppliers & Properties. Available at: [\[Link\]](#)

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